An In-depth Technical Guide to 2-(Aminomethyl)pyridin-3-amine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(Aminomethyl)pyridin-3-amine*
CAS No.:	*144288-50-6*
Cat. No.:	*B121225*

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Abstract

2-(Aminomethyl)pyridin-3-amine is a pyridine derivative with potential applications in medicinal chemistry and drug discovery. Its structure, featuring both a primary amine and an aminomethyl substituent on a pyridine core, presents a unique scaffold for the development of novel therapeutic agents. This technical guide provides a comprehensive review of the available literature on **2-(Aminomethyl)pyridin-3-amine**, focusing on its synthesis, potential biological activities, and relevant experimental protocols. Due to the limited publicly available data specifically for this compound, this guide also extrapolates potential synthetic routes and biological contexts from closely related aminopyridine analogs. All quantitative data is summarized in structured tables, and detailed experimental methodologies are provided where available. Furthermore, logical relationships and potential experimental workflows are visualized using Graphviz diagrams to facilitate a deeper understanding of the subject matter.

Chemical Properties and Data

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2-(Aminomethyl)pyridin-3-amine is a small molecule with the chemical formula $C_6H_9N_3$. The following table summarizes its key chemical identifiers and properties.

Property	Value	Source
CAS Number	144288-50-6	BLD Pharm[1]
Molecular Formula	$C_6H_9N_3$	BLD Pharm[1]
Molecular Weight	123.16 g/mol	BLD Pharm[1]
Canonical SMILES	C1=CC(=C(N=C1)CN)N	PubChem
InChI Key	JNMQCKCNKPZZLC-UHFFFAOYSA-N	PubChem
Predicted XlogP	-0.4	PubChem
Predicted Hydrogen Bond Donors	2	PubChem
Predicted Hydrogen Bond Acceptors	3	PubChem

Synthesis of 2-(Aminomethyl)pyridin-3-amine

While a specific, detailed experimental protocol for the synthesis of **2-(Aminomethyl)pyridin-3-amine** is not readily available in the public domain, a highly plausible synthetic route can be inferred from the literature on analogous compounds. The most probable precursor for its synthesis is 2-cyano-3-aminopyridine. The synthesis would likely involve the reduction of the nitrile group to a primary amine.

A common and effective method for this transformation is catalytic hydrogenation. A relevant example is the reduction of 3-chloro-2-cyano-5-trifluoromethylpyridine to 2-aminomethyl-3-chloro-5-trifluoromethylpyridine hydrochloride using palladium on charcoal as a catalyst in the presence of an acid.[2]

Proposed Experimental Protocol: Catalytic Hydrogenation of 2-cyano-3-aminopyridine

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This protocol is a proposed method based on the synthesis of a structurally similar compound. [2]

Materials:

- 2-cyano-3-aminopyridine
- 5% Palladium on charcoal (Pd/C)
- Methanol (MeOH)
- Concentrated Hydrochloric Acid (HCl)
- Hydrogen gas (H_2)
- Inert gas (e.g., Nitrogen or Argon)
- Filtration agent (e.g., Celatom®)

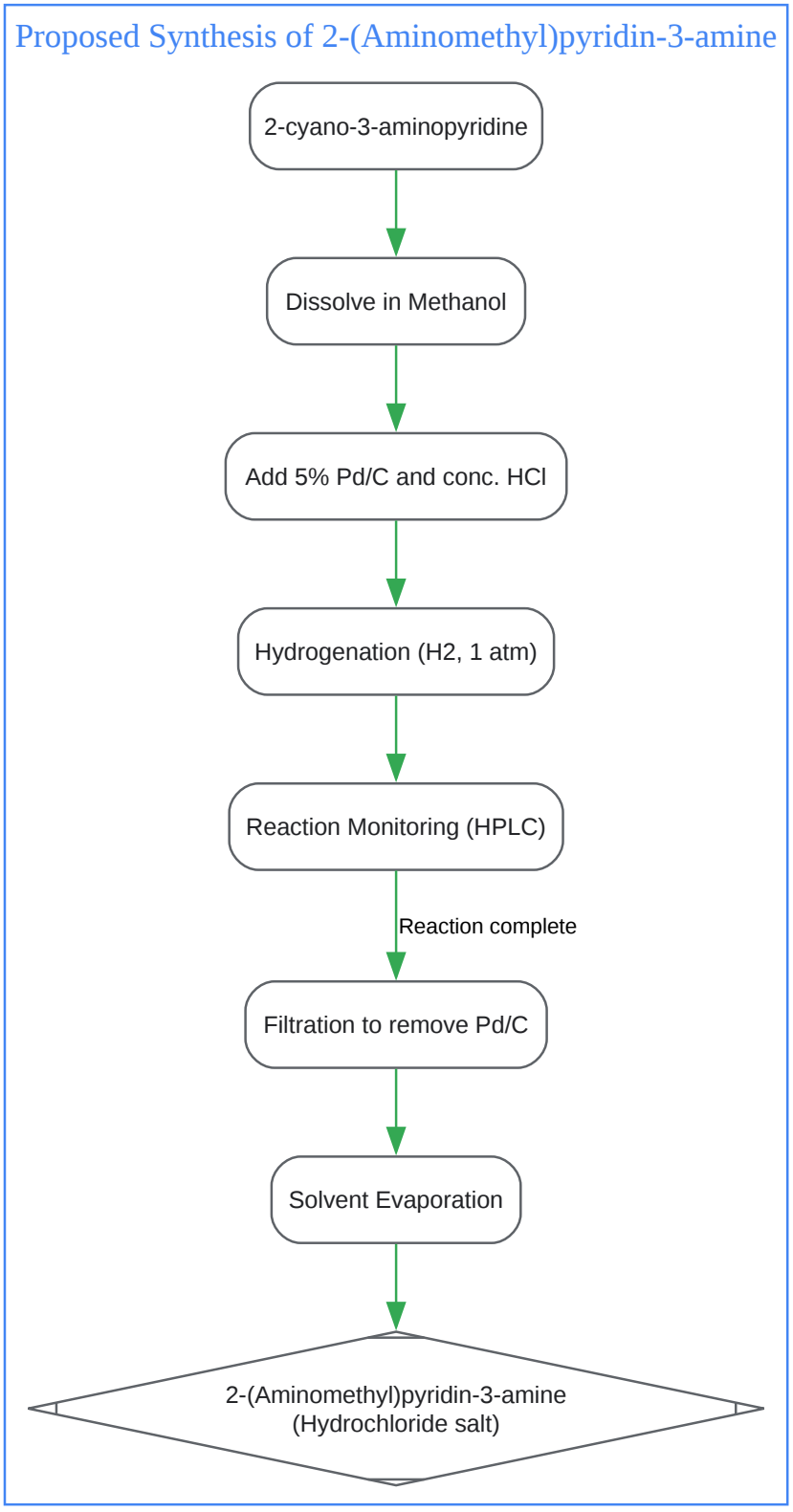
Procedure:

- In a suitable hydrogenation vessel, dissolve 2-cyano-3-aminopyridine in methanol.
- Carefully add 5% palladium on charcoal to the solution. The amount of catalyst should be determined based on the substrate scale (e.g., 0.1 mol% of Pd).
- Add concentrated hydrochloric acid to the mixture. The acid is crucial for the reaction's success.
- Seal the reaction vessel and purge with an inert gas to remove air.
- Introduce hydrogen gas to the desired pressure (e.g., 1 atmosphere).
- Stir the reaction mixture vigorously at room temperature.
- Monitor the reaction progress by a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC). The reaction is typically complete within a few hours.

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- Once the reaction is complete, carefully vent the hydrogen gas and purge the vessel with an inert gas.
- Filter the reaction mixture through a pad of a filtration agent to remove the palladium catalyst.
- Wash the filter cake with methanol and water.
- Combine the filtrate and washings and remove the solvent under reduced pressure to obtain the hydrochloride salt of **2-(Aminomethyl)pyridin-3-amine**.

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*A proposed workflow for the synthesis of **2-(Aminomethyl)pyridin-3-amine**.*

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Biological Activity and Potential Applications

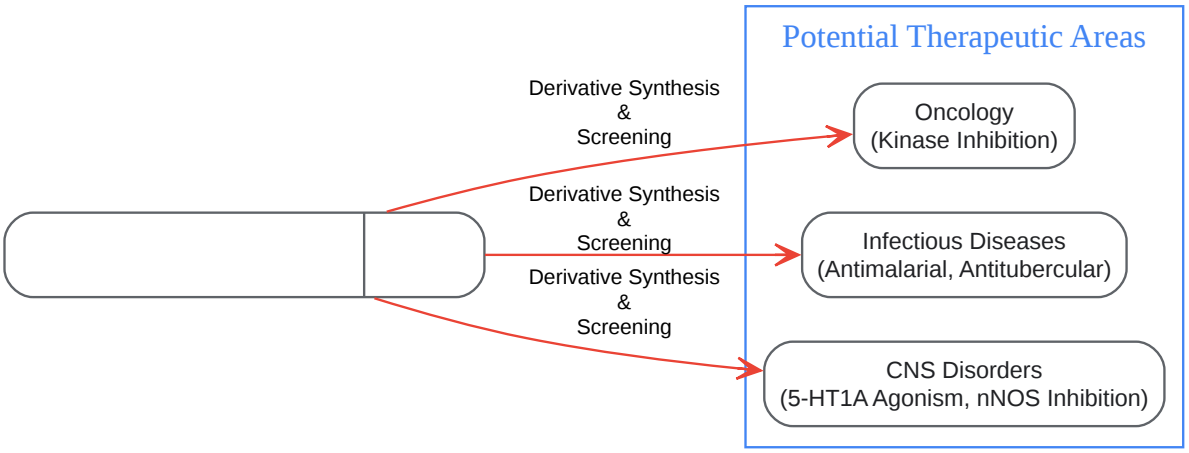
There is currently a lack of publicly available quantitative data on the specific biological activity of **2-(Aminomethyl)pyridin-3-amine**. However, the broader class of aminopyridine derivatives has been extensively studied and exhibits a wide range of pharmacological properties. This suggests that **2-(Aminomethyl)pyridin-3-amine** could be a valuable scaffold for drug discovery.

Derivatives of aminopyridines have been investigated for their potential as:

- Anticancer agents: Certain aminopyridine derivatives have shown inhibitory activity against various kinases involved in cancer progression.[3]
- Antimalarial agents: The aminopyridine core is present in compounds with potent antiplasmodial activity.
- Antitubercular agents: Pyridine-2-methylamine derivatives have been identified as inhibitors of MmpL3, a crucial protein in Mycobacterium tuberculosis.[4]
- 5-HT1A receptor agonists: Novel derivatives of 2-pyridinemethylamine have been developed as potent and selective agonists for the 5-HT1A receptor, indicating potential for antidepressant applications.[4]
- Nitric oxide synthase (nNOS) inhibitors: 2-Aminopyridine derivatives have been explored as selective inhibitors of neuronal nitric oxide synthase, which is a target for various neurological disorders.[5]

Given these precedents, **2-(Aminomethyl)pyridin-3-amine** could serve as a starting point for the synthesis of compound libraries for screening against a variety of biological targets.

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*Potential research directions for **2-(Aminomethyl)pyridin-3-amine**.*

Experimental Protocols for Biological Evaluation

Due to the absence of specific biological data for **2-(Aminomethyl)pyridin-3-amine**, this section provides general protocols for assays that would be relevant for evaluating the potential activities of this compound and its derivatives, based on the activities of related aminopyridines.

In Vitro Kinase Inhibition Assay

This protocol describes a general method to assess the inhibitory activity of a compound against a specific protein kinase.

Materials:

- Purified target kinase
- Kinase substrate (peptide or protein)
- ATP (Adenosine triphosphate)
- Assay buffer (e.g., containing Tris-HCl, $MgCl_2$, DTT)

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- Test compound (**2-(Aminomethyl)pyridin-3-amine** or its derivatives) dissolved in DMSO
- Detection reagent (e.g., ADP-Glo™ Kinase Assay, Promega)
- Microplate reader

Procedure:

- Prepare a serial dilution of the test compound in DMSO.
- In a microplate, add the assay buffer, the target kinase, and the kinase substrate.
- Add the diluted test compound to the wells. Include a positive control (known inhibitor) and a negative control (DMSO vehicle).
- Initiate the kinase reaction by adding ATP.
- Incubate the plate at the optimal temperature for the kinase (e.g., 30°C) for a specific duration.
- Stop the reaction and measure the kinase activity using a suitable detection reagent and a microplate reader.
- Calculate the percentage of inhibition for each compound concentration and determine the IC_{50} value (the concentration of inhibitor required to reduce enzyme activity by 50%).

In Vitro Antitubercular Activity Assay (Microplate Alamar Blue Assay - MABA)

This protocol is a common method for determining the minimum inhibitory concentration (MIC) of a compound against Mycobacterium tuberculosis.

Materials:

- Mycobacterium tuberculosis H37Rv strain
- Middlebrook 7H9 broth supplemented with OADC (oleic acid, albumin, dextrose, catalase) and glycerol

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- Test compound dissolved in DMSO
- Alamar Blue reagent
- 96-well microplates

Procedure:

- Prepare a serial dilution of the test compound in a 96-well microplate.
- Prepare an inoculum of M. tuberculosis H37Rv and adjust the turbidity to a McFarland standard of 1.0. Dilute the inoculum in the culture medium.
- Add the diluted bacterial suspension to each well containing the test compound. Include a positive control (e.g., rifampicin) and a negative control (no drug).
- Seal the plates and incubate at 37°C for 5-7 days.
- After incubation, add Alamar Blue reagent to each well.
- Re-incubate the plates for 24 hours.
- Observe the color change. A blue color indicates no bacterial growth, while a pink color indicates growth.
- The MIC is defined as the lowest concentration of the compound that prevents a color change from blue to pink.

Signaling Pathways

There is no direct evidence linking **2-(Aminomethyl)pyridin-3-amine** to specific signaling pathways. However, based on the known targets of other aminopyridine derivatives, it is plausible that this compound or its analogs could modulate pathways such as:

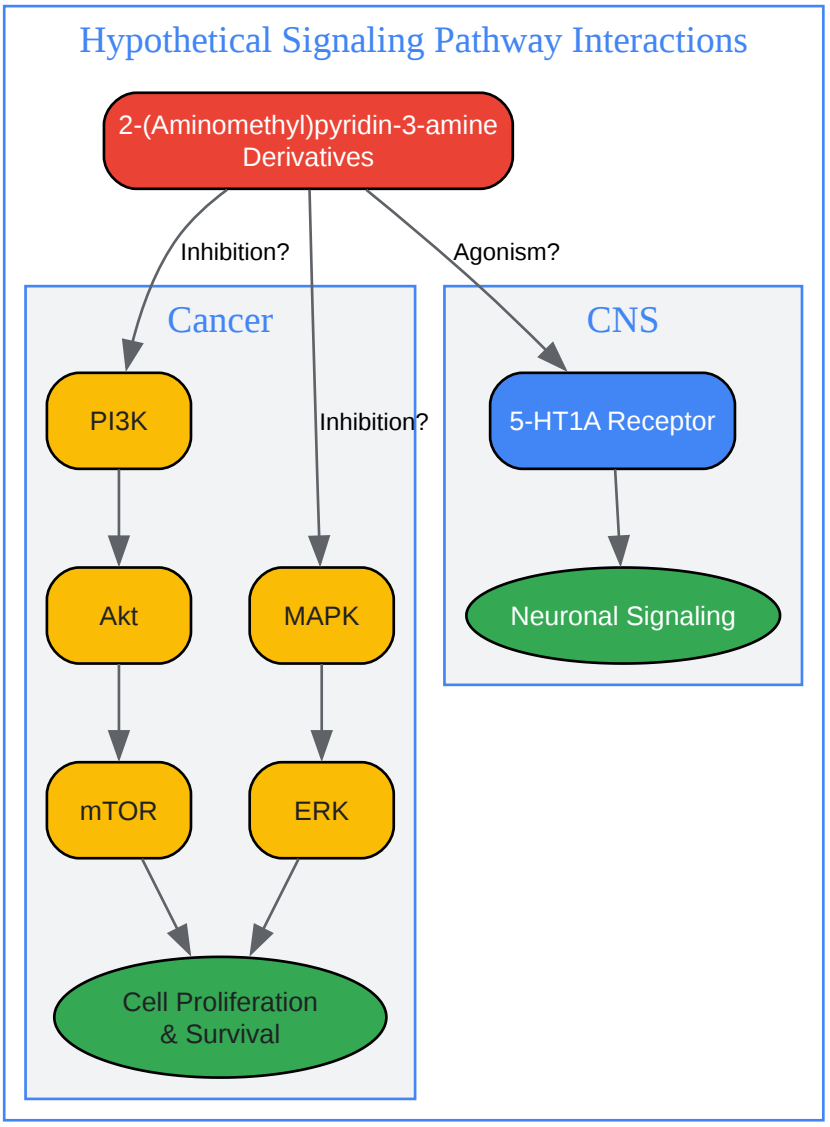
- PI3K/Akt/mTOR Pathway: Many kinase inhibitors target components of this critical cell survival and proliferation pathway.

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- MAPK/ERK Pathway: This pathway is also frequently dysregulated in cancer and is a target for many small molecule inhibitors.

- Serotonergic and Dopaminergic Pathways: Given the activity of related compounds on 5-HT1A receptors, derivatives of **2-(Aminomethyl)pyridin-3-amine** could potentially interact with neurotransmitter signaling pathways in the central nervous system.

Further research, including target identification and mechanism of action studies, would be necessary to elucidate the specific signaling pathways modulated by **2-(Aminomethyl)pyridin-3-amine**.



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*Hypothetical signaling pathways potentially modulated by derivatives of **2-(Aminomethyl)pyridin-3-amine**.*

Conclusion

2-(Aminomethyl)pyridin-3-amine represents an under-explored chemical entity with significant potential as a scaffold in drug discovery. While direct experimental data on its synthesis and biological activity are scarce, this guide provides a framework for its potential preparation and evaluation based on the extensive literature on related aminopyridine compounds. The proposed synthetic route via catalytic hydrogenation of 2-cyano-3-aminopyridine offers a viable starting point for its chemical synthesis. The diverse biological activities of the aminopyridine class of molecules suggest that **2-(Aminomethyl)pyridin-3-amine** and its future derivatives are promising candidates for screening in a variety of therapeutic areas, including oncology, infectious diseases, and central nervous system disorders. Further research is warranted to fully elucidate the chemical and biological properties of this intriguing molecule.

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References

- 1. 144288-50-6|2-(Aminomethyl)pyridin-3-amine|BLD Pharm [bldpharm.com]
- 2. WO2016173998A1 - Catalytic hydrogenation of substituted cyanopyridines and process for preparing substituted pyridylmethylbenzamides - Google Patents [patents.google.com]
- 3. researchgate.net [researchgate.net]
- 4. Novel derivatives of 2-pyridinemethylamine as selective, potent, and orally active agonists at 5-HT1A receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. 2-Aminopyridines with a Shortened Amino Sidechain as Potent, Selective, and Highly Permeable Human Neuronal Nitric Oxide Synthase Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-(Aminomethyl)pyridin-3-amine]. BenchChem, [2026]. [Online PDF]. Available at:

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